

# [D-Trp11]-Neurotensin solubility and reconstitution

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**Compound Focus:** [D-Trp11]-NEUROTENSIN

Cat. No.: S12883307

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## Solubility & Reconstitution Guide

The solubility of **[D-Trp11]-Neurotensin** depends on the overall charge of the peptide, which can be calculated from its amino acid sequence. The following table outlines the recommended solvents based on this principle [1]:

Overall Peptide Charge	Recommended Solubilization Protocol
<b>Negative (&lt; 0)</b>	1. First, attempt to dissolve in water. 2. If unsuccessful, add NH <sub>4</sub> OH (< 50 μL). 3. If the peptide still does not dissolve, add DMSO (50-100 μL).
<b>Positive (&gt; 0)</b>	1. First, attempt to dissolve in water. 2. If unsuccessful, try a 10%-30% acetic acid solution. 3. If the peptide still does not dissolve, use a minimal amount of DMSO.
<b>Zero (= 0)</b>	1. First, attempt to dissolve in an organic solvent (e.g., acetonitrile, methanol). 2. For very hydrophobic peptides, dissolve in a small amount of DMSO first, then dilute with water to the desired concentration.

### Key details of the peptide:

- **Molecular Weight:** 1695.96 g/mol [1]
- **CAS No.:** 73634-68-1 [1]
- **Sequence:** Pyr-Leu-Tyr-Glu-Asn-Lys-Pro-Arg-Arg-Pro-D-Trp-Ile-Leu [1]

## Troubleshooting FAQs

### Q1: My [D-Trp11]-Neurotensin solution appears cloudy or has precipitate. What should I do?

Cloudiness often indicates incomplete dissolution.

- **Check the Charge:** Confirm the overall charge of your peptide using the table above. The most common issue is using an incorrect solvent.
- **Sonication:** Briefly sonicate the solution in a water bath for 5-10 minutes. This can help disrupt aggregates.
- **Gentle Warming:** Warm the solution slightly to room temperature (if it was cold) or to 37°C while mixing gently. Avoid high temperatures.
- **Centrifugation:** If the solution remains cloudy after the steps above, centrifuge it at 10,000-12,000 rpm for 5 minutes to pellet any insoluble particulate matter, then carefully transfer the clear supernatant to a new tube.

### Q2: Why is the stability of [D-Trp11]-Neurotensin important for my experiments? [D-Trp11]-

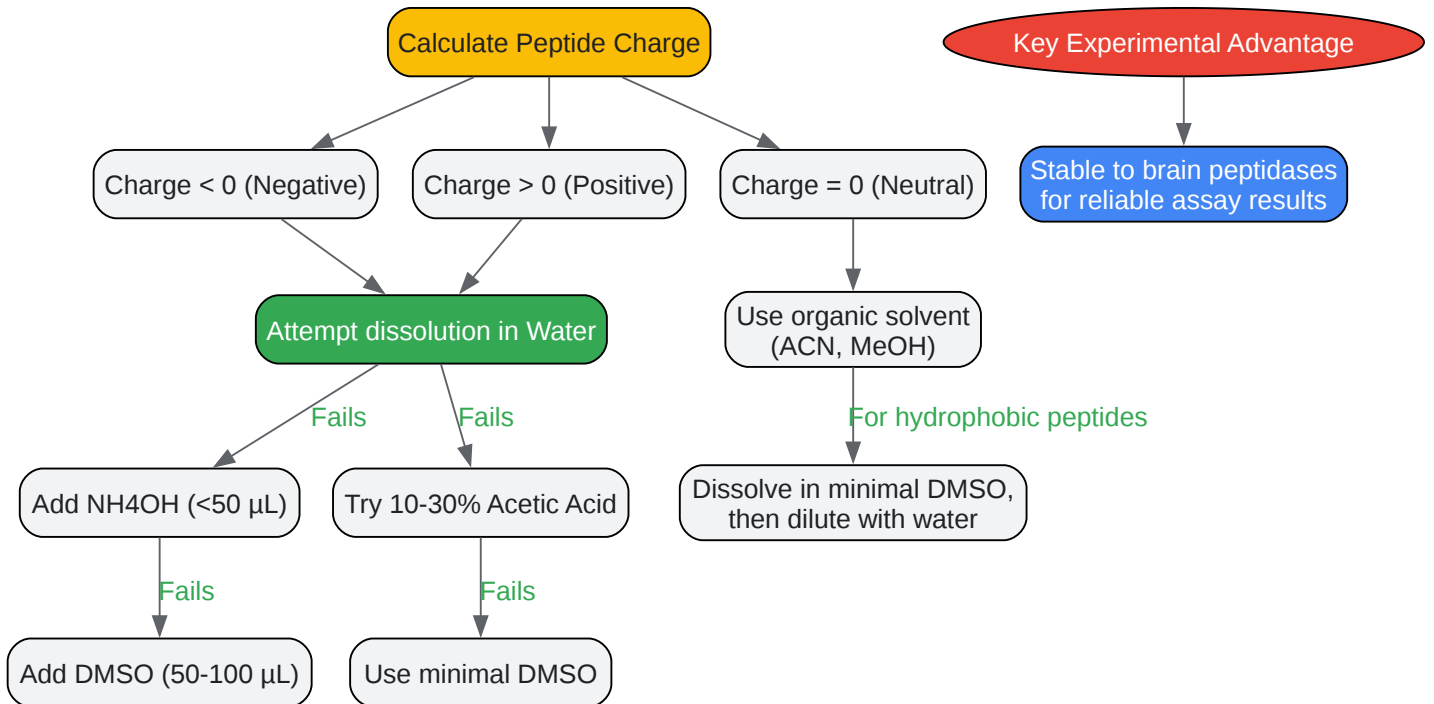
**Neurotensin** is an analog specifically designed to have greater stability than native neurotensin against degradation by peptidases present in rat brain tissue [2]. This enhanced stability is crucial for obtaining reliable and reproducible results in biological assays, especially in ex vivo or in vivo experiments, as it ensures the peptide remains active for the duration of your study.

### Q3: How should I store my stock solution and what is its shelf life?

- **Storage:** For long-term storage, aliquot the stock solution into working volumes to avoid repeated freeze-thaw cycles. Store the aliquots at **-20°C or below**.
- **Stability:** The solid peptide powder should be stored under the conditions recommended in the Certificate of Analysis (CoA) that accompanies the product [1]. Once reconstituted, the solution should be considered less stable. While specific shelf-life data for the solution is not provided in the search results, a conservative approach is to use it within a few weeks when stored at -20°C, or within a few days if kept at 4°C.

## Experimental Workflow & Stability

The following diagram illustrates the decision-making process for solubilizing the peptide and highlights its key experimental advantage.



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## References

1. D-Trp11 - Neurotensin Receptor [medchemexpress.com]
2. Stability of [d-Trp11]-neurotensin to rat brain peptidases [sciencedirect.com]

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